

"N-[2-(4-fluorophenyl)ethyl]thiolan-3-amine molecular structure"

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Compound of Interest

Compound Name: *N*-[2-(4-fluorophenyl)ethyl]thiolan-3-amine

Cat. No.: B13272327

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Technical Monograph: N-[2-(4-fluorophenyl)ethyl]thiolan-3-amine

Executive Summary

N-[2-(4-fluorophenyl)ethyl]thiolan-3-amine is a secondary amine scaffold integrating a thiolane (tetrahydrothiophene) core with a 4-fluorophenethyl lipophilic tail. This structure represents a strategic bioisostere of the more common N-(4-fluorophenethyl)pyrrolidin-3-amine.

In drug discovery, this molecule is primarily investigated for its potential as a Sigma-1 receptor ligand and a modulator of monoamine transporters (SERT/DAT). The substitution of the pyrrolidine ring with a thiolane ring alters the metabolic profile (introducing S-oxidation pathways) and lipophilicity (LogP), offering a tool to fine-tune the pharmacokinetic (PK) properties of lead compounds.

Structural Elucidation & Stereochemistry

Molecular Connectivity

The molecule consists of a central secondary amine nitrogen connecting two distinct domains:

- **The Core:** A thiolan-3-yl ring. Unlike pyrrolidine, the heteroatom (Sulfur) is positioned within the ring but not adjacent to the amine attachment point (which is at C3).
- **The Tail:** A 2-(4-fluorophenyl)ethyl moiety. The fluorine atom at the para-position of the phenyl ring serves to block metabolic hydroxylation (CYP450-mediated) and enhances lipophilicity.

Stereochemical Considerations

The carbon at the 3-position of the thiolane ring is a chiral center. Consequently, the molecule exists as two enantiomers:

- **(R)-N-[2-(4-fluorophenyl)ethyl]thiolan-3-amine**
- **(S)-N-[2-(4-fluorophenyl)ethyl]thiolan-3-amine**

Critical Insight: In many sigma receptor ligands, the (S)-enantiomer of 3-amino-heterocycles often exhibits superior binding affinity. For rigorous SAR (Structure-Activity Relationship) studies, enantioselective synthesis or chiral resolution is required.

Conformational Dynamics

The thiolane ring adopts a "pucker" or "envelope" conformation to minimize torsional strain, similar to cyclopentane but influenced by the longer C-S bonds (approx. 1.82 Å) compared to C-C bonds. This larger ring volume compared to pyrrolidine can subtly alter the vector of the N-substituent, potentially impacting receptor fit.

Synthetic Pathways[1]

Two primary routes are established for the synthesis of this scaffold. The Reductive Amination route is preferred for its convergence and higher yield.

Route A: Reductive Amination (Preferred)

This method couples thiolan-3-one (or dihydrothiophen-3(2H)-one) with 2-(4-fluorophenyl)ethanamine.

Protocol:

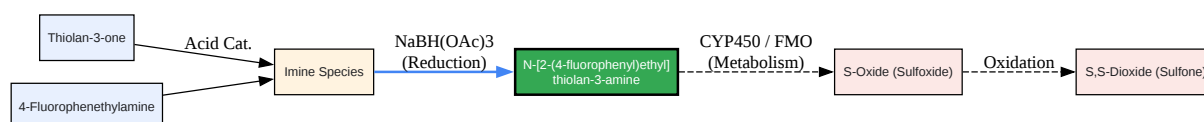
- Reagents: Thiolan-3-one (1.0 eq), 2-(4-fluorophenyl)ethanamine (1.0 eq), Sodium Triacetoxyborohydride (STAB, 1.5 eq), Acetic Acid (cat.), DCE (Dichloroethane).
- Procedure:
 - Dissolve ketone and amine in DCE under atmosphere.
 - Add catalytic acetic acid to activate the imine formation. Stir for 1 hour at room temperature.
 - Add STAB portion-wise. The reaction is typically complete in 4–6 hours.
 - Quench: Saturated .
 - Purification: Acid-base extraction followed by flash chromatography (DCM/MeOH/NH₃).

Route B: Nucleophilic Substitution

Alkylation of thiolan-3-amine with 4-fluorophenethyl bromide.

- Drawback: Potential for over-alkylation to the tertiary amine (quaternary ammonium salt formation).

Visualization: Synthetic Logic & Metabolism



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Caption: Figure 1. Convergent synthesis via reductive amination and subsequent metabolic S-oxidation pathways.

Physicochemical Profiling

The following data summarizes the predicted properties of the molecule, essential for determining its "drug-likeness" and blood-brain barrier (BBB) permeability.

Property	Value (Predicted)	Significance
Molecular Formula		Core composition.[1][2][3][4]
Molecular Weight	225.33 g/mol	Optimal for CNS penetration (< 400).
cLogP	~2.8 – 3.2	Highly lipophilic; suggests good BBB permeability.
TPSA	~12 Å ² (Amine) + ~25 Å ² (Sulfide)	Total < 90 Å ² favors CNS entry.
pKa (Basic N)	~9.5	Predominantly protonated at physiological pH (7.4).
H-Bond Donors	1 (NH)	Favorable for membrane traversal.

Expert Note: The presence of the sulfur atom increases lipophilicity compared to the oxygen analog (tetrahydrofuran) but introduces a "soft" nucleophile center that can react with electrophilic metabolites if not hindered.

Pharmacophore & Bioisosterism

The "Fluorine Effect"

The para-fluorine on the phenethyl ring is a classic medicinal chemistry tactic.

- **Metabolic Stability:** It blocks the primary site of metabolic attack (para-hydroxylation) on the aromatic ring, significantly extending the half-life (

) of the compound compared to the non-fluorinated parent.

- Electronic Effects: The electronegativity of fluorine pulls electron density, potentially strengthening

stacking interactions with aromatic residues (e.g., Phenylalanine, Tryptophan) in the receptor binding pocket.

Thiolane vs. Pyrrolidine Bioisosterism

Replacing a pyrrolidine ring with a thiolane ring is a non-classical isosteric replacement.

- Geometry: Thiolane is slightly bulkier.
- Basicity: The amine is exocyclic in this scaffold (attached to C3), whereas in pyrrolidine, the nitrogen is often endocyclic. If comparing 3-aminopyrrolidine to 3-aminothiolane, the basicity of the exocyclic amine remains driven by the secondary amine nature, but the inductive effect of the ring heteroatom differs (S vs N). Sulfur is less electronegative than Nitrogen, potentially altering the pKa of the nearby amine slightly.

Target Landscape

Based on the Pharmacophore Similarity, this molecule is a candidate for:

- Sigma-1 Receptors (): The pharmacophore (Basic N + Spacer + Hydrophobic Tail) is a perfect match.
- Dopamine Receptors (D2/D3): Similar to fragments of Pridopidine.
- NMDA Receptors: If the amine spacing mimics the glutamate backbone.

References

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